

Vimirogant scientific overview

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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Vimirogant at a Glance

Attribute	Details
Drug Type	Small molecule [1]
Mechanism of Action	RORyt (RAR-related orphan receptor gamma) inverse agonist [1] [2]
Target	Nuclear receptor subfamily 1 group F member 3 (another name for RORyt) [3]
Primary Indication (in trials)	Plaque Psoriasis, Psoriatic Arthritis [1]
Highest Development Phase	Discontinued after Phase II for psoriasis/psoriatic arthritis; Phase II for Dry Eye Syndromes (status unclear) [1] [3]
Originator Organizations	Vitae Pharmaceuticals (later acquired by Allergan, which merged into AbbVie) [3]

Scientific Data & Mechanism

Vimirogant was designed as a potent, selective, and orally active inhibitor of the ROR γ t protein [2]. This protein is a master regulator of the development and function of T-helper 17 (Th17) cells [4]. By acting as an inverse agonist on ROR γ t, **Vimirogant** aimed to suppress the differentiation of Th17 cells and the subsequent secretion of key pro-inflammatory cytokines like **IL-17A** [2], which is a central driver in the pathogenesis of psoriasis [5] [6] [4].

The following diagram illustrates the targeted signaling pathway and the proposed point of intervention for **Vimirogant**.

*Figure 1: Proposed mechanism of **Vimirogant**. The drug aimed to inhibit the ROR γ t transcription factor, a key regulator in the IL-23/Th17/IL-17 inflammatory axis central to psoriasis pathogenesis.*

Quantitative Profiling Data

The table below consolidates key quantitative data from preclinical studies, which established the foundation for its clinical development.

Assay / Parameter	Result	Context / Significance
Binding Affinity (K_i)	3.5 nM [2]	High affinity for the ROR γ t target.
In Vitro IC₅₀	17 nM [2]	Potency in a cellular assay.
Selectivity	>1000-fold vs. ROR α & ROR β [2]	Highly selective for ROR γ t over related isoforms, reducing risk of off-target effects.
Mouse Splenocyte IC₅₀	57 nM [2]	Potency in inhibiting IL-17A secretion from primary mouse cells.
Human PBMC IC₅₀	18 nM [2]	Potency in inhibiting IL-17A secretion from primary human immune cells.

Reported Experimental Models

The search results indicate that the following experimental models were used to evaluate **Vimirogant**, though specific protocols are not detailed.

- **In Vivo Efficacy:** The compound was tested in the **MOG³⁵⁻⁵⁵/CFA immunized mouse model of Experimental Autoimmune Encephalomyelitis (EAE)**. In this model, oral administration of **Vimirogant** significantly suppressed clinical symptoms, demyelination, and the mRNA expression of multiple inflammatory markers in the spinal cord [2].
- **In Vitro Models:** Studies used **mouse splenocytes** and **activated human peripheral blood mononuclear cells (hPBMCs)** to assess the drug's effect on Th17 cell differentiation and IL-17A secretion [2].
- **Clinical Trials:** Phase I and Phase I/II trials were conducted. One Phase I/II study in plaque psoriasis patients reportedly saw no serious adverse events, with all study subjects completing dosing [1].

Development Status & Future Potential

According to drug databases, **Vimirogant's** development for **autoimmune disorders, multiple sclerosis, plaque psoriasis, and psoriatic arthritis is listed as discontinued** [1] [3]. While it was also investigated for **Dry Eye Syndromes**, its current status for that indication is unclear [1] [3].

The discontinuation underscores the challenges in drug development. However, the scientific approach of targeting the **ROR γ t pathway** remains valid and continues to be an area of active research for the treatment of autoimmune diseases like psoriasis [6] [4].

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References

1. Delving into the Latest Updates on Vimirogant with Synapse [synapse.patsnap.com]
2. Vimirogant (VTP-43742) | ROR γ t Inhibitor | MedChemExpress [medchemexpress.com]
3. Vimirogant - AbbVie/Vitae Pharmaceuticals - AdisInsight [adisinsight.springer.com]
4. Experimental pharmacological management of psoriasis [dovepress.com]

5. Latest Advances for the Treatment of Chronic Plaque ... - PMC [pmc.ncbi.nlm.nih.gov]

6. Therapeutic Advances in Psoriasis: From Biologics to ... [mdpi.com]

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